3,5-Dimethylbenzenesulfonic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*3,5-dimethylbenzenesulfonic Acid*
CAS No.:	*18023-22-8*
Cat. No.:	*B102892*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical properties of **3,5-dimethylbenzenesulfonic acid**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data, experimental context, and clear visual representations of key processes.

Core Chemical Properties

3,5-Dimethylbenzenesulfonic acid, with the CAS number 18023-22-8, is an aromatic sulfonic acid. Its structure consists of a benzene ring substituted with two methyl groups at the 3 and 5 positions and a sulfonic acid group.[1] This substitution pattern imparts specific steric and electronic characteristics that influence its reactivity.

Physicochemical Data

Quantitative data for **3,5-dimethylbenzenesulfonic acid** is not extensively available in public literature. For comparative purposes, data for its isomers, 2,4-dimethylbenzenesulfonic acid and 2,5-dimethylbenzenesulfonic acid, are presented below.

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Property	3,5-Dimethylbenzenesulfonic Acid	2,4-Dimethylbenzenesulfonic Acid	2,5-Dimethylbenzenesulfonic Acid
Molecular Formula	$C_8H_{10}O_3S$	$C_8H_{10}O_3S$	$C_8H_{10}O_3S$
Molecular Weight	186.23 g/mol [1]	186.23 g/mol	186.23 g/mol
CAS Number	18023-22-8[1]	88-61-9[1]	609-54-1[1]
Melting Point	Data not available	61–62 °C[1]	86 °C[1]
Boiling Point	Data not available	Data not available	Data not available
Density	Data not available	Data not available	Data not available
pKa	Estimated to be in the range of -2 to -6 (typical for sulfonic acids)[1]	Data not available	Data not available
LogD	Data not available	-1.09[1]	Data not available

Spectroscopic Data

Detailed spectroscopic data for **3,5-dimethylbenzenesulfonic acid** is not readily available. However, general spectral characteristics for dimethylbenzenesulfonic acids can be described:

- ^{1}H NMR: Aromatic protons are expected to appear in the range of δ 7.6–8.3 ppm.[1] The methyl protons will show a characteristic singlet peak.
- ^{13}C NMR: Signals for the aromatic carbons and the methyl carbons would be expected in their typical regions.
- IR Spectroscopy: The presence of the sulfonic acid group is confirmed by strong S=O stretching vibrations around 1208 cm^{-1} and 1120 cm^{-1}.[1]

Experimental Protocols

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Synthesis of 3,5-Dimethylbenzenesulfonic Acid via Sulfonation of m-Xylene

A common method for the synthesis of **3,5-dimethylbenzenesulfonic acid** is the electrophilic aromatic substitution of 3,5-dimethylbenzene (m-xylene) using a sulfonating agent like sulfuric acid or oleum.[1] The regioselectivity of this reaction is crucial. Sulfonation of m-xylene primarily yields the 2,4- and 2,6-isomers, with the 3,5-isomer being a minor product under typical kinetic control due to steric hindrance. However, under conditions of thermodynamic control (higher temperatures, longer reaction times), isomerization can lead to an increased proportion of the more stable 3,5-isomer.

General Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser, place a measured amount of m-xylene.
- Addition of Sulfonating Agent: Cool the flask in an ice bath. Slowly add a stoichiometric excess of concentrated sulfuric acid or fuming sulfuric acid (oleum) dropwise from the dropping funnel with continuous stirring. The temperature should be carefully controlled to prevent unwanted side reactions and excessive formation of other isomers.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to a specific temperature (e.g., 80-120°C) for a set period to promote the formation of the thermodynamically favored 3,5-isomer.[1] Reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- Workup: After completion, the reaction mixture is cooled and carefully poured onto crushed ice. This precipitates the sulfonic acid.
- Purification: The crude product is collected by filtration and can be purified by recrystallization from a suitable solvent, such as water or an aqueous ethanol mixture. Further purification can be achieved by ion-exchange chromatography.[1]

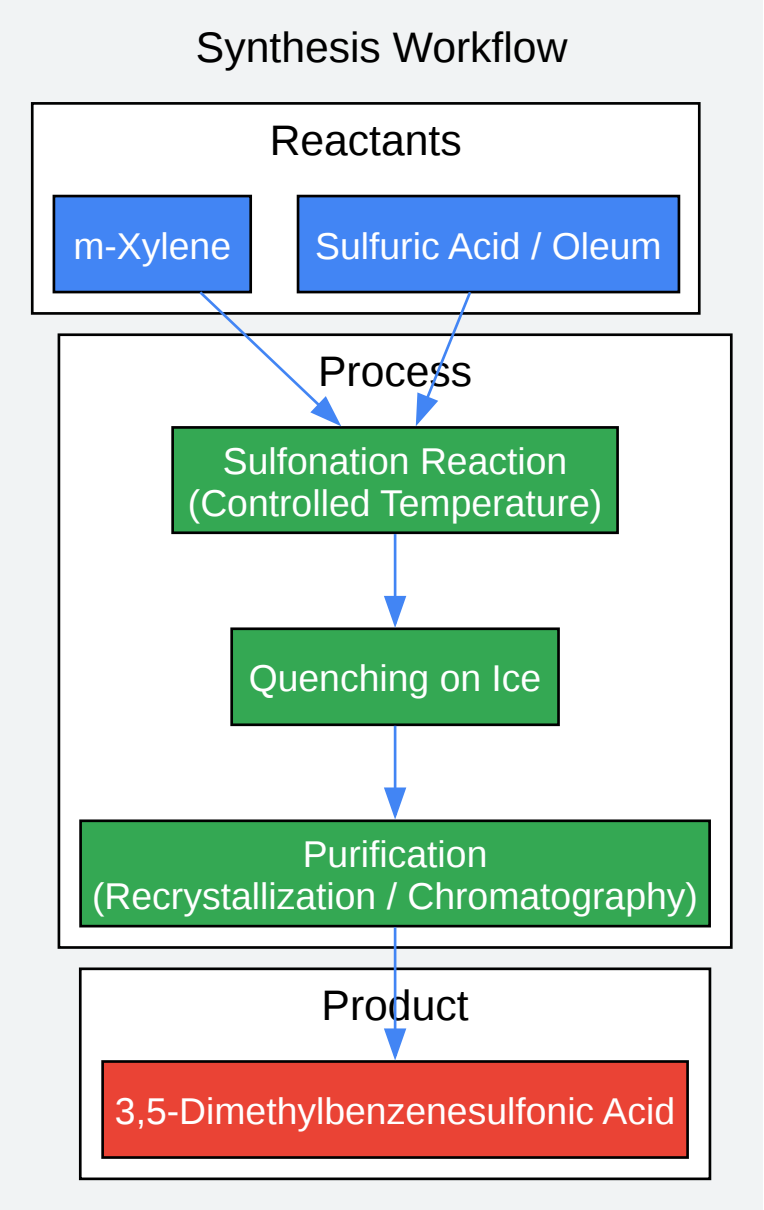
Visualizations

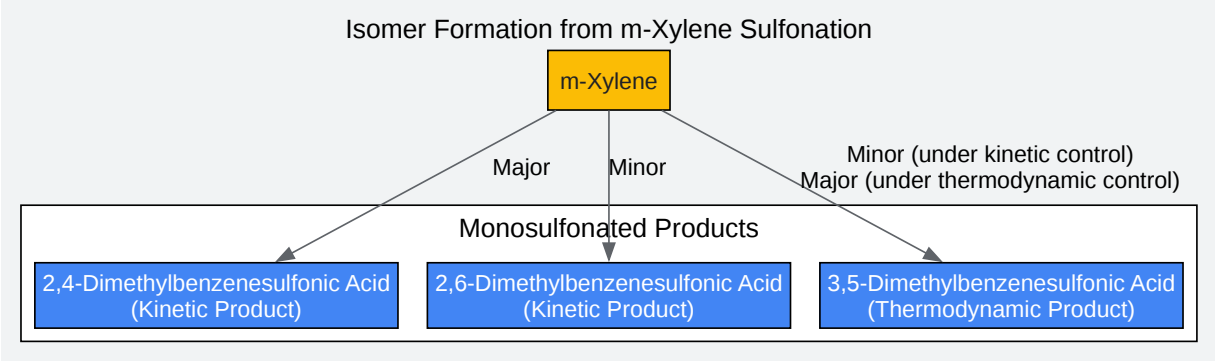
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Synthesis Workflow of **3,5-Dimethylbenzenesulfonic Acid**

The following diagram illustrates the general workflow for the synthesis of **3,5-dimethylbenzenesulfonic acid** from m-xylene.

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References

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